

2-(Piperazin-2-yl)ethanol dihydrochloride safety and handling precautions

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Compound of Interest

Compound Name: 2-(Piperazin-2-yl)ethanol dihydrochloride

Cat. No.: B1390753

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An In-depth Technical Guide to the Safe Handling of **2-(Piperazin-2-yl)ethanol dihydrochloride**

Authored by: A Senior Application Scientist

Abstract: This technical guide provides a comprehensive overview of the essential safety and handling protocols for **2-(Piperazin-2-yl)ethanol dihydrochloride**. Designed for researchers, scientists, and drug development professionals, this document synthesizes critical safety data with practical, field-proven insights to ensure the well-being of laboratory personnel and the integrity of research outcomes. The guide covers hazard identification, personal protective equipment, handling and storage procedures, emergency response, and disposal, grounded in authoritative sources and established laboratory safety principles.

Introduction: Understanding the Compound

2-(Piperazin-2-yl)ethanol dihydrochloride is a piperazine derivative of interest in pharmaceutical research and development. As with any chemical compound, a thorough understanding of its potential hazards is paramount before its introduction into the laboratory workflow. This guide is predicated on the principle of proactive safety—anticipating risks and implementing robust control measures to mitigate them. The causality behind each recommendation is explained to foster a deeper understanding and a culture of safety consciousness.

Hazard Identification and GHS Classification

Based on data for structurally similar piperazine compounds, **2-(Piperazin-2-yl)ethanol dihydrochloride** is anticipated to present several health hazards. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

GHS Pictograms:

Signal Word: Warning[\[1\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below. These statements form the basis of the handling and emergency protocols outlined in this guide.

Category	Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[3][5]
P264		Wash skin thoroughly after handling.[2][3]
P270		Do not eat, drink or smoke when using this product.[2][6]
P271		Use only outdoors or in a well- ventilated area.[2][3]
P280		Wear protective gloves/protective clothing/eye protection/face protection.[3][5]
Response	P301+P317	IF SWALLOWED: Get medical help.[7]
P302+P352		IF ON SKIN: Wash with plenty of soap and water.[3]
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3][5]
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][5]
P312		Call a POISON CENTER or doctor if you feel unwell.[3]
P332+P313		If skin irritation occurs: Get medical advice/attention.[3]
P337+P313		If eye irritation persists: Get medical advice/attention.[3]

P362	Take off contaminated clothing and wash before reuse. [3]	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed. [2]
P405	Store locked up. [2][6]	
Disposal	P501	Dispose of contents/container in accordance with local/regional/national/international regulations.

Engineering Controls and Personal Protective Equipment (PPE)

The primary objective in handling **2-(Piperazin-2-yl)ethanol dihydrochloride** is to minimize exposure. This is achieved through a combination of engineering controls and appropriate PPE.

Engineering Controls

- Ventilation: All work with this compound, particularly when handling the solid form, should be conducted in a well-ventilated area.[\[8\]](#) A certified chemical fume hood is the preferred engineering control to prevent the inhalation of dust particles.[\[8\]](#)
- Enclosed Systems: For procedures with a higher risk of aerosolization, such as weighing, consider using an enclosed balance or a glove box.[\[9\]](#) This provides a physical barrier between the researcher and the compound.[\[9\]](#)
- Emergency Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.[\[10\]](#)

Personal Protective Equipment (PPE)

The selection of PPE is critical for preventing direct contact with the chemical.

PPE Category	Specifications	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[11]	Protects against dust particles and splashes that can cause serious eye irritation.[4]
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile).[10][11]	Prevents skin contact, which can lead to irritation.[4] Gloves should be inspected before use and changed regularly.[5]
Body Protection	A lab coat should be worn at all times.[12] For larger quantities or increased risk of spillage, consider a chemical-resistant apron.[11]	Protects personal clothing and underlying skin from contamination.
Respiratory Protection	For situations where engineering controls are not sufficient to control airborne concentrations, a NIOSH-approved respirator may be necessary.[10]	Prevents respiratory irritation from inhalation of dust.[3]

Experimental Protocols: Handling and Storage

Adherence to meticulous handling and storage protocols is a self-validating system for safety.

Weighing and Handling of Solid Compound

As a powdered substance, **2-(Piperazin-2-yl)ethanol dihydrochloride** poses a risk of airborne dust generation.

Step-by-Step Weighing Protocol:

- Preparation: Designate a specific area for weighing. Cover the work surface with absorbent bench paper.[9]
- PPE: Don the appropriate PPE as outlined in Section 3.2.

- Weighing:
 - Whenever possible, use an enclosed balance to minimize dust dispersion.[9]
 - Avoid pouring the powder directly from the bottle. Use a spatula or scoop to transfer small amounts.[9]
 - Keep the container closed when not in use.[9]
- Cleaning: After weighing, carefully clean the balance and surrounding area using a wet wipe or a HEPA-filtered vacuum.[9] Dispose of all contaminated materials as hazardous waste.
- Post-Handling: Wash hands thoroughly with soap and water after handling is complete.[3]

Storage Requirements

Proper storage is crucial for maintaining the stability of the compound and preventing accidental exposure.

- Container: Keep the container tightly closed to prevent moisture absorption and contamination.[3][13]
- Environment: Store in a cool, dry, and well-ventilated area.[3][13] Protect from direct sunlight as some chemical compounds can be light-sensitive.[13][14]
- Segregation: Store away from incompatible materials such as strong oxidizing agents and acids.[4][15]
- Security: The storage area should be secure, with access limited to authorized personnel. [13]

Emergency Procedures

In the event of an emergency, a swift and informed response is critical.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[3]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing.[3] If skin irritation occurs, seek medical attention.[3]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting.[3] Rinse the mouth with water.[3] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.[3]

Accidental Release Measures

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so.[16]
- Cleanup:
 - Wear appropriate PPE, including respiratory protection.[10]
 - Gently sweep or vacuum up the spilled solid material, avoiding dust generation.[10]
 - Place the collected material into a suitable, labeled container for disposal.[3]
 - Clean the spill area thoroughly with a suitable decontaminating agent.[9]

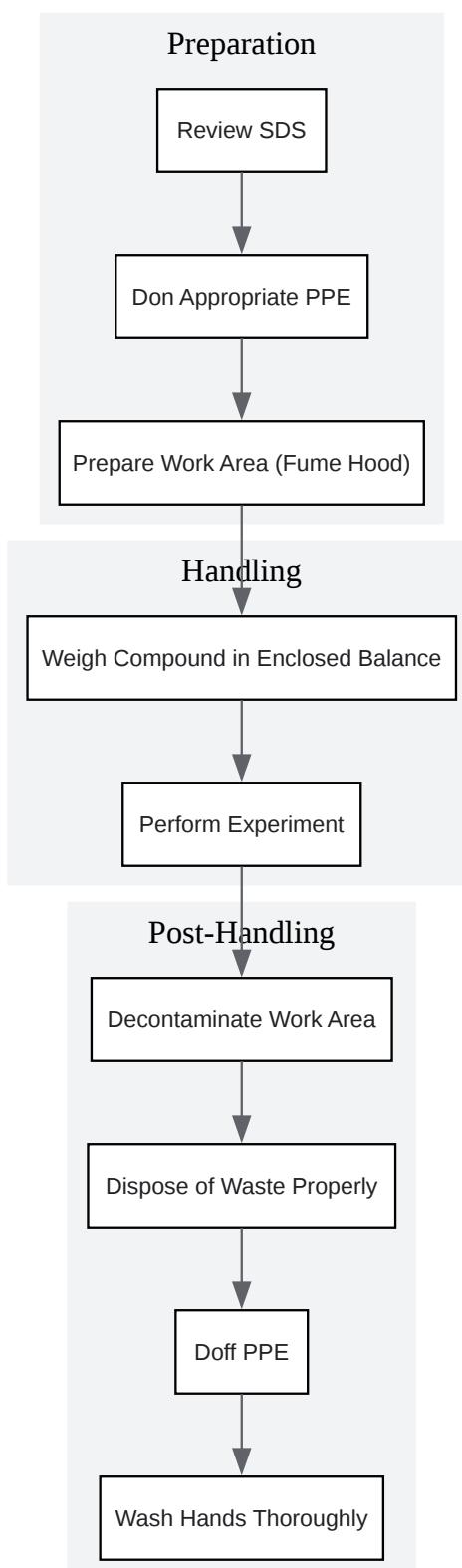
- Reporting: Report the incident to the appropriate safety officer.[[17](#)]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[[5](#)][[10](#)]
- Specific Hazards: Under fire conditions, the compound may emit toxic fumes.[[10](#)]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[[5](#)][[10](#)]

Visualization of Workflows

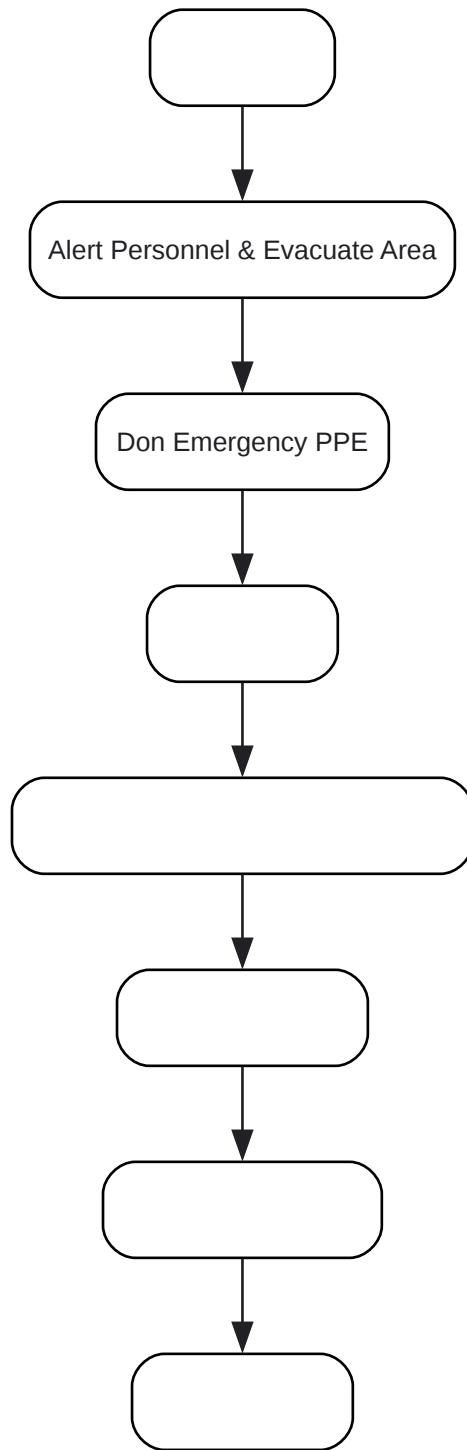
Standard Handling Workflow



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Caption: Standard workflow for handling **2-(Piperazin-2-yl)ethanol dihydrochloride**.

Emergency Response for Spills



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Sources

- 1. chemscene.com [chemscene.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. aksci.com [aksci.com]
- 4. fishersci.com [fishersci.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. echemi.com [echemi.com]
- 7. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 130018-87-0 Name: (2-{4-[(1R)-1-(4-chlorophenyl)(phenyl)methyl]piperazin-1-yl}ethoxy)acetic acid(R)-2-(2-(4-((4-chlorophenyl)(phenyl)methyl)piperazin-1-yl)ethoxy)acetic acid dihydrochloride2-(2-{4-[(R)-(4-chlorophenyl)(phenyl)methyl]piperazin-1-yl}ethoxy)acetic acid dihydrochloride2-[2-[4-[(R)-(4-Chlorophenyl)-phenylmethyl]piperazin-1-yl]ethoxy]acetic acid dihydrochloride 2-[2-[4-[(R)-(4-chlorophenyl)-phenyl-methyl]piperazin-1-yl]ethoxy]acetic acid2-[2-[4-[(R)-(4-chlorophenyl)-phenyl-methyl]piperazin-1-yl]ethoxy]acetic acid dihydrochlorideLevocetirizine DihydrochlorideLevocetirizine dihydrochloride[2-[4-[(R)-(4-Chlorophenyl)phenylmethyl]-1-piperazinyl]ethoxy]-acetic acid[2-[4-[(R)-(4-chlorophenyl)phenylmethyl]-1-piperazinyl]ethoxy] acetic acid dihydrochloride [xixisys.com]
- 8. gz-supplies.com [gz-supplies.com]
- 9. ehs.wisc.edu [ehs.wisc.edu]
- 10. jwpharmlab.com [jwpharmlab.com]
- 11. crystalgen.com [crystalgen.com]
- 12. Chemical Safety in Laboratories: Best Practices for Handling and Storage to Ensure Personnel Safety and Prevent Accidents - National Laboratory Sales [nationallaboratorysales.com]
- 13. chemtech-us.com [chemtech-us.com]
- 14. viallabeller.com [viallabeller.com]
- 15. Safe handling and storage of chemicals - Sciencemadness Wiki [sciencemadness.org]

- 16. echemi.com [echemi.com]
- 17. Ten Tips for Handling Hazardous Chemicals in a Lab | Lab Manager [labmanager.com]
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